

2,3-Difluorophenylacetic acid material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2,3-Difluorophenylacetic acid

Cat. No.: B120708

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An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) of **2,3-Difluorophenylacetic Acid**

This technical guide provides a comprehensive overview of the material safety information for **2,3-Difluorophenylacetic acid** (CAS No: 145689-41-4), intended for researchers, scientists, and professionals in drug development. It covers key safety data, hazard classifications, and handling protocols, presented in a structured format for clarity and ease of use.

Chemical Identification and Physical Properties

This section details the fundamental identifiers and physical characteristics of **2,3-Difluorophenylacetic acid**.

Property	Value	Reference
Chemical Name	2,3-Difluorophenylacetic acid	[1][2]
CAS Number	145689-41-4	[1][2][3][4]
Molecular Formula	C ₈ H ₆ F ₂ O ₂	[1]
Molecular Weight	172.13 g/mol	[5]
Appearance	White solid/crystals	[6]
Odor	No information available	[6]

Hazard Identification and Classification

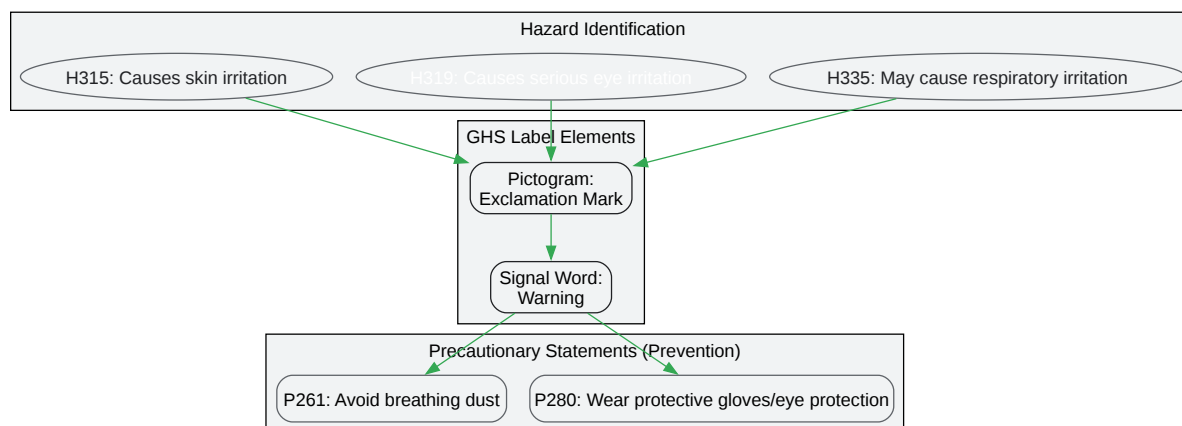
2,3-Difluorophenylacetic acid is classified as a hazardous substance according to the Globally Harmonized System (GHS). The primary hazards are related to skin, eye, and respiratory irritation.

Hazard Classification	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Data sourced from multiple safety data sheets, including Fisher Scientific and TCI Chemicals.

[\[1\]](#)[\[6\]](#)[\[7\]](#)

The GHS classification workflow is outlined below, leading from the identified hazards to the required precautionary measures.



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Caption: GHS Hazard Classification and Precautionary Workflow.

First-Aid Measures

Immediate medical attention is required in case of exposure. The following table summarizes the recommended first-aid procedures.

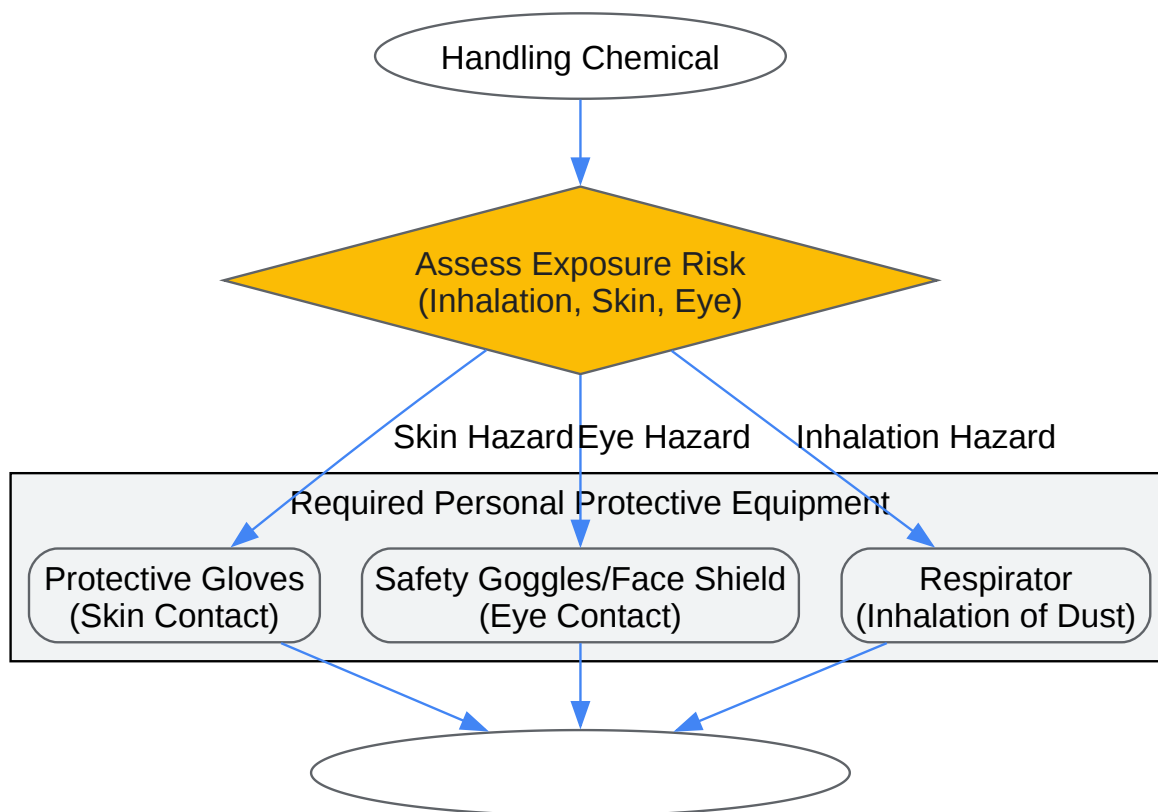
Exposure Route	First-Aid Procedure
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[1]
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3][7]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention if symptoms occur.[1]

Handling, Storage, and Personal Protection

Proper handling and storage practices are crucial to minimize risk. This involves using the substance in well-ventilated areas, avoiding dust formation, and wearing appropriate personal protective equipment (PPE).

Parameter	Recommendation
Handling	Wear personal protective equipment/face protection. Avoid dust formation. Do not get in eyes, on skin, or on clothing. Avoid ingestion and inhalation. Use only in a well-ventilated area or under a chemical fume hood.[3][5]
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place.[1]
Engineering Controls	Ensure adequate ventilation, especially in confined areas. Eyewash stations and safety showers should be close to the workstation location.[3]
Personal Protective Equipment (PPE)	- Eye/Face Protection: Safety glasses with side-shields or goggles.[3] - Skin Protection: Protective gloves (e.g., nitrile rubber). - Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[8]

The logical flow for selecting and using Personal Protective Equipment (PPE) when handling **2,3-Difluorophenylacetic acid** is depicted in the diagram below.



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Caption: Decision workflow for selecting appropriate PPE.

Experimental Protocols

The hazard classifications (skin and eye irritation) are determined by standardized toxicological testing. While the specific studies for **2,3-Difluorophenylacetic acid** are not publicly available, the methodologies follow established guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Methodology for Skin Irritation Testing (Based on OECD Guideline 439: In Vitro Skin Irritation)

This test evaluates the potential of a substance to cause skin irritation using a reconstructed human epidermis (RhE) model, avoiding the use of live animals.

- **Tissue Preparation:** Reconstructed human epidermal tissues, which mimic the properties of the upper layers of human skin, are pre-incubated in a maintenance medium.
- **Chemical Exposure:** A precise amount of the test substance (**2,3-Difluorophenylacetic acid**) is applied topically to the tissue surface. A negative control (e.g., phosphate-buffered saline) and a positive control (e.g., 5% sodium dodecyl sulfate) are tested concurrently.^[9] The exposure period is typically up to 60 minutes.^[9]
- **Post-Exposure Incubation:** After exposure, the chemical is carefully washed from the tissue surface. The tissues are then transferred to fresh medium and incubated for approximately 42 hours to allow for the development of cytotoxic effects.^[9]^[10]
- **Viability Assessment:** Tissue viability is measured using a colorimetric assay, most commonly the MTT assay. In this assay, viable cells convert the yellow MTT reagent into a purple formazan salt.^[10] The amount of formazan produced is proportional to the number of living cells.
- **Classification:** The optical density of the extracted formazan is read with a spectrophotometer. The viability of the test-substance-treated tissues is calculated as a percentage relative to the negative control. A substance is classified as a skin irritant (Category 2) if the mean tissue viability is reduced to 50% or less.^[9]

Methodology for Eye Irritation Testing (Based on OECD Guideline 405: Acute Eye Irritation/Corrosion)

This guideline describes the traditional in vivo procedure for assessing eye irritation, although in vitro alternatives are now preferred.

- **Animal Selection:** Healthy, adult albino rabbits are used for the test.
- **Substance Application:** A single dose of the test substance (typically 0.1 mL for liquids or 100 mg for solids) is instilled into the conjunctival sac of one eye of each animal.^[11] The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined and scored for ocular reactions at specific intervals (e.g., 1, 24, 48, and 72 hours) after application.^[11] The evaluation includes scoring the severity of lesions in the cornea (opacity), iris, and conjunctiva (redness and swelling).

- Classification: The substance is classified based on the severity and reversibility of the observed eye damage. "Serious eye irritation" (Category 2A/2) applies to substances that produce significant ocular changes that are fully reversible within 21 days.[12]

Toxicological and Ecological Information

Endpoint	Result
Acute Toxicity	No acute toxicity information is available for this product.[6]
Germ Cell Mutagenicity	No data available.[6]
Carcinogenicity	No data available.[6]
Reproductive Toxicity	No data available.[6]
Endocrine Disrupting Properties	This product does not contain any known or suspected endocrine disruptors.[1]
Environmental Hazards	Contains no substances known to be hazardous to the environment or not degradable in wastewater treatment plants.[6]

This guide is intended to provide essential safety information and should be used in conjunction with a full, unabridged Safety Data Sheet provided by the supplier. Users should always exercise caution and follow established laboratory safety practices.

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